

Leucocrystal Violet versus Crystal Violet chemical differences

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Leucocrystal Violet*

Cat. No.: *B1674803*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Differences Between **Leucocrystal Violet** and Crystal Violet

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive examination of the chemical distinctions between **Leucocrystal Violet** (LCV) and Crystal Violet (CV), two related triphenylmethane dyes with divergent applications in scientific research. While structurally similar, their key chemical difference—the oxidation state of the central carbon atom—gives rise to vastly different physical properties and functionalities. This document details their chemical and physical properties, provides experimental protocols for their common applications, and visualizes their structures and reaction pathways.

Core Chemical and Physical Differences

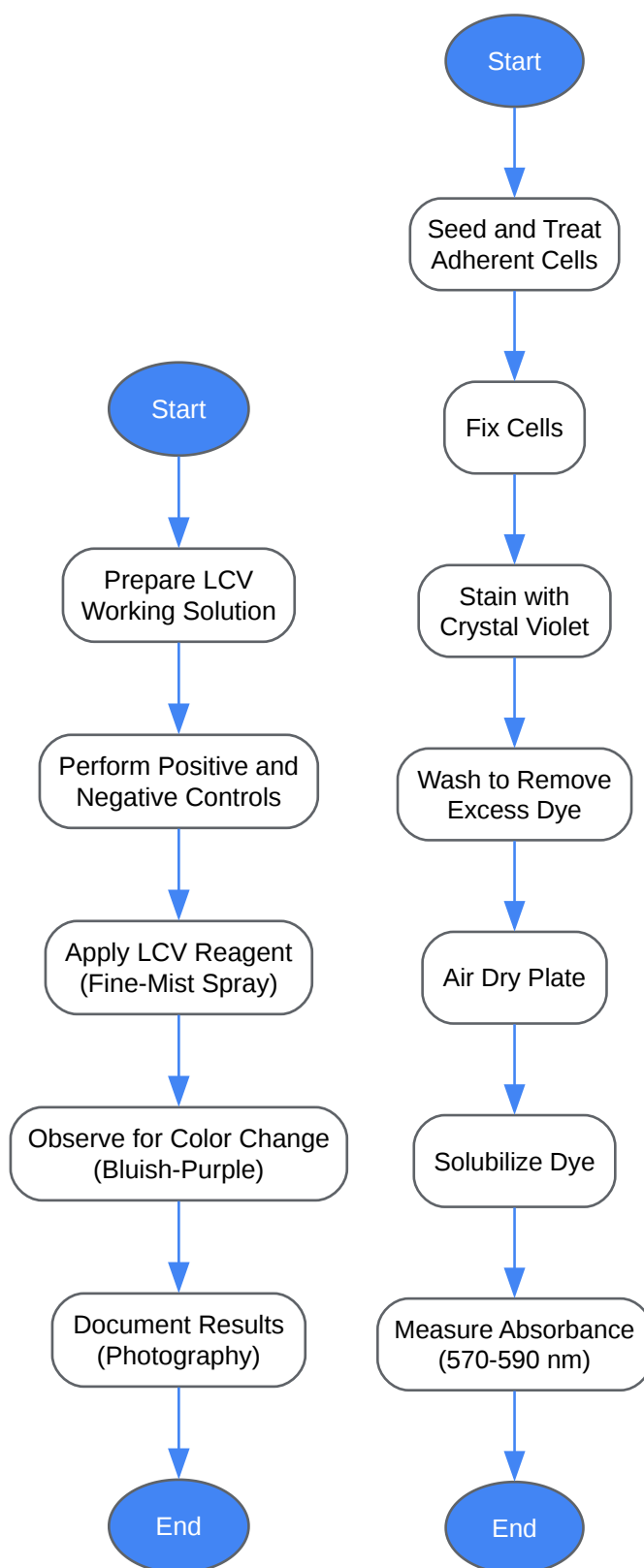
The primary distinction between **Leucocrystal Violet** and Crystal Violet lies in their electronic structure. Crystal Violet is a cationic dye characterized by a conjugated system spanning all three phenyl rings, which is responsible for its intense violet color. In contrast, **Leucocrystal Violet** is the reduced, non-conjugated form of the dye, rendering it colorless. This transformation is a reversible oxidation-reduction reaction.

Table 1: Comparison of Chemical and Physical Properties

Property	Leucocrystal Violet (LCV)	Crystal Violet (CV)
Appearance	White to light gray or slightly lavender powder[1]	Green to dark green powder or crystals[2]
Chemical Formula	$C_{25}H_{31}N_3$ [1]	$C_{25}H_{30}ClN_3$ [2]
Molecular Weight	373.55 g/mol [1]	407.99 g/mol
CAS Number	603-48-5	548-62-9
Color in Solution	Colorless	Violet-blue
Absorption Maximum (λ_{max})	~260 nm	~590-592 nm
Solubility	Slightly soluble in chloroform and methanol. Does not mix well with water.	Soluble in water, ethanol, and chloroform. Slightly soluble in ether.
Stability	Stable, but sensitive to light and air. Store in a dark bottle.	Stable. Sensitive to light. Store in a cool, dry, well-ventilated area protected from direct sunlight.
Primary Application	Forensic blood detection	Biological stain (e.g., Gram staining, cell viability assays)

Chemical Structures and Transformation

The chemical structures of **Leucocrystal Violet** and **Crystal Violet** illustrate the core difference in their conjugation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Leucocrystal Violet CAS#: 603-48-5 [chemicalbook.com]
- 2. Crystal Violet | C₂₅H₃₀ClN₃ | CID 11057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Leucocrystal Violet versus Crystal Violet chemical differences]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674803#leucocrystal-violet-versus-crystal-violet-chemical-differences]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com